

Gibberellic Acid (GA3) Treatment for Inducing Parthenocarpy: Application Notes and Protocols

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Compound of Interest

Compound Name: *Gibberellic acid*

Cat. No.: *B602387*

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Introduction

Parthenocarpy, the development of fruit without prior fertilization of ovules, is a desirable trait in many horticultural crops, leading to seedless varieties that are often preferred by consumers. Gibberellic acid (GA3), a naturally occurring plant hormone, plays a pivotal role in regulating various aspects of plant growth and development, including fruit set and growth.^{[1][2]} Exogenous application of GA3 has been widely demonstrated to effectively induce parthenocarpy in a variety of fruit species.^[3] This document provides detailed application notes and protocols for the use of gibberellic acid to induce parthenocarpy, intended for use by researchers and scientists in the field.

Gibberellins, as a class of diterpenoid phytohormones, are crucial for processes such as stem elongation, seed germination, and flower development.^[4] In the context of fruit development, gibberellins are essential for initiating fruit set and promoting pericarp growth.^[4] The application of GA3 can bypass the need for pollination and fertilization, which normally trigger the endogenous production of hormones required for fruit development.

Data Presentation: Efficacy of Gibberellic Acid in Inducing Parthenocarpy

The effectiveness of gibberellic acid in inducing parthenocarpy is dependent on the plant species, the concentration of GA3 used, the timing of application, and the application method. The following tables summarize quantitative data from various studies.

Crop	Cultivar	GA3 Concentration (ppm)	Application Method	Key Findings	Reference
Grapes	Flame Seedless	25	Spraying at 70-80% bloom and again at post-bloom	Increased cluster weight and fruit yield per vine.	
Grapes	Superior Seedless	40 - 80	Spraying or dipping inflorescences	Increased cluster and berry weight.	
Custard Apple	Gefner	1500	Spraying at flowering and subsequent weeks	Efficiently produced seedless fruits with good physical and chemical parameters.	
Sugar Apple	-	250 - 1000	Spraying flowers at the female stage and subsequent applications on set fruits	Increased fruit set up to 75% and induced parthenocarpy.	
Tomato Tree	-	40	Spraying flower buds six times with a 3-day lapse	Significantly reduced the number of seeds.	
Apple	Honeycrisp	Not specified, but GA3 alone was effective	Application to flowers	Caused the development of seedless	

parthenocarpi
c apples.

Pear	Dangshansu	50 (GA4+7)	Spraying unpollinated flowers at anthesis	Induced parthenocarp y.
Hibiscus sabdariffa	-	800 - 900	Foliar spray after flower bud emergence	Led to the production of parthenocarpi c fruits.

Experimental Protocols

Protocol 1: Induction of Parthenocarpy in Grapes (*Vitis vinifera*)

Objective: To induce seedlessness and increase berry size in grape cultivars.

Materials:

- Gibberellic acid (GA3)
- Distilled water
- Wetting agent (e.g., Tween 20)
- pH meter and adjustment solutions (e.g., KOH or HCl)
- Hand sprayer or dipping containers
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Solution Preparation:

- Prepare a stock solution of GA3. For a 1000 ppm stock, dissolve 1 gram of GA3 in a small amount of 70% ethanol and then bring the volume to 1 liter with distilled water.
- From the stock solution, prepare the desired final concentrations (e.g., 25-80 ppm) by dilution with distilled water.
- Add a wetting agent to the final solution at a concentration of 0.05-0.1% (v/v) to ensure uniform coverage.
- Adjust the pH of the solution to approximately 6.0-6.5 for optimal uptake.
- Application Timing:
 - For berry thinning and initial fruit set, apply the GA3 solution when the vines are at 70-80% bloom.
 - For berry enlargement, a second application is often made after fruit set (post-bloom).
- Application Method:
 - Spraying: Use a hand sprayer to thoroughly cover the flower clusters. Ensure even distribution of the solution.
 - Dipping: Individually dip each flower cluster into the GA3 solution for a few seconds. This method can be more precise but is also more labor-intensive.
- Post-Application Care:
 - Allow the treated clusters to dry.
 - Monitor the plants for fruit development, size, and seed content.
 - Maintain normal irrigation and fertilization practices.
- Data Collection:
 - At maturity, harvest the grape clusters.

- Measure parameters such as cluster weight, number of berries per cluster, berry weight, berry dimensions (length and width), and seed number per berry.
- Assess fruit quality parameters like total soluble solids (TSS) and acidity.

Protocol 2: Induction of Parthenocarpy in Custard Apple (*Annona squamosa* x *Annona cherimola*)

Objective: To produce seedless custard apple fruits.

Materials:

- Gibberellic acid (GA3)
- Distilled water
- Wetting agent
- Hand sprayer
- PPE

Procedure:

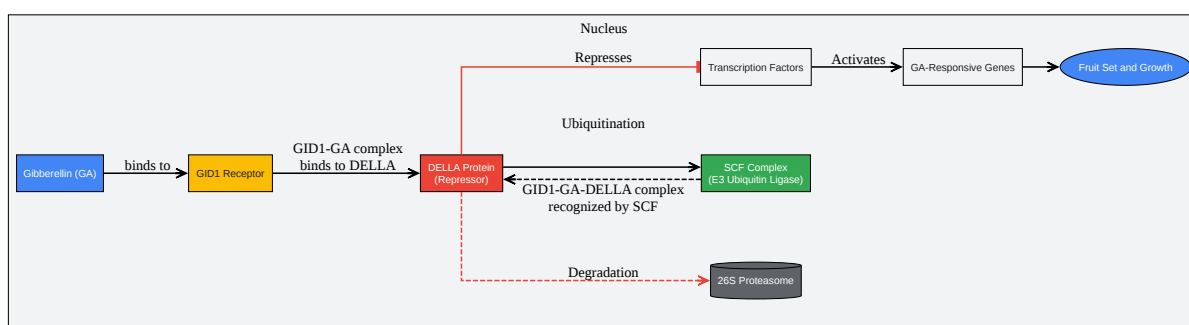
- Solution Preparation:
 - Prepare a high-concentration GA3 solution (e.g., 1500 ppm).
 - Add a wetting agent to the solution.
- Application Timing:
 - The first application should be made at the flowering stage.
 - Subsequent applications are made at 1 and 3 weeks after anthesis.
- Application Method:

- Use a hand sprayer to apply the GA3 solution directly to the flowers and developing fruitlets.
- Post-Application Care:
 - Monitor fruit set and development.
 - Provide standard horticultural care for the trees.
- Data Collection:
 - Harvest fruits at the 18th week after anthesis.
 - Measure fruit set percentage, fruit weight, fruit dimensions, and the number of seeds per fruit.
 - Analyze fruit quality parameters such as pulp percentage, peel percentage, TSS, and titratable acidity.

Signaling Pathways and Experimental Workflows

Gibberellin Signaling Pathway in Fruit Development

Gibberellin signaling is a key regulatory pathway in fruit development. The binding of GA to its receptor, GID1 (GIBBERELLIN INSENSITIVE DWARF1), triggers a conformational change that promotes the interaction between GID1 and DELLA proteins, which are repressors of GA signaling. This interaction leads to the ubiquitination and subsequent degradation of DELLA proteins by the 26S proteasome. The degradation of DELLA proteins relieves the repression of transcription factors that activate GA-responsive genes, ultimately leading to fruit set and growth.

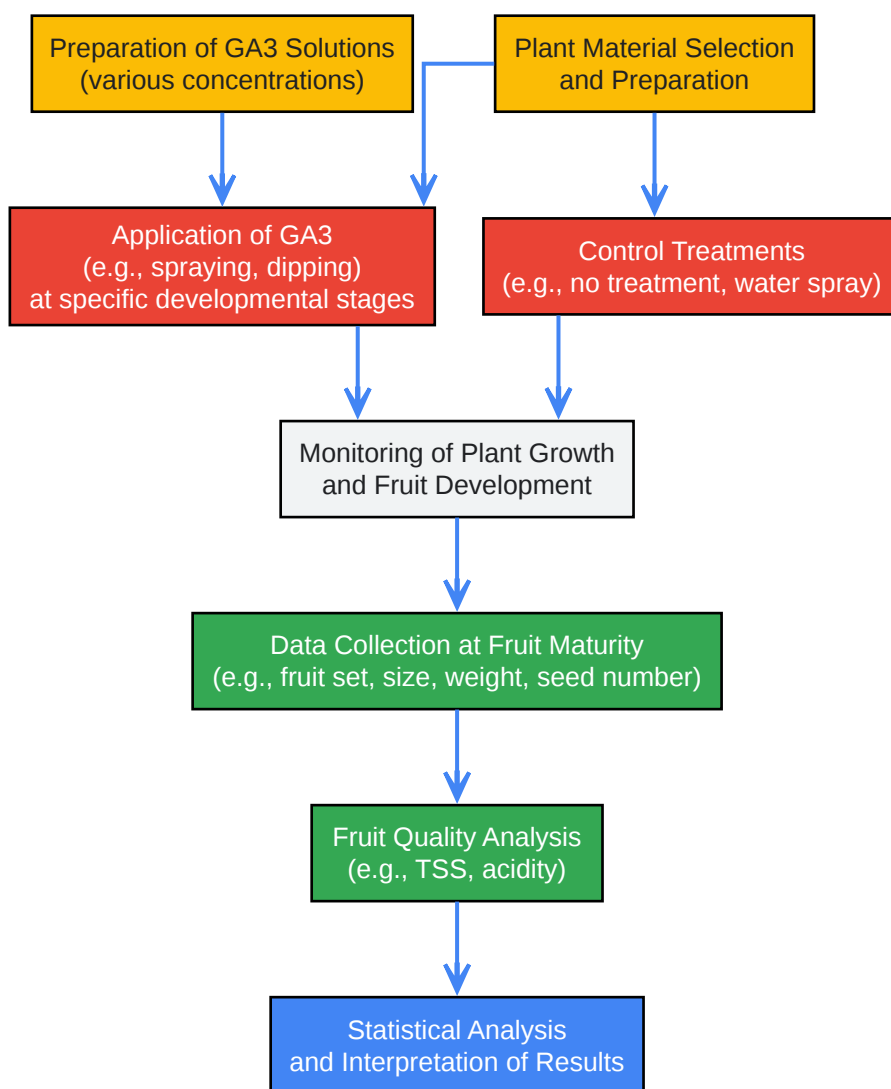


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Caption: Gibberellin signaling pathway leading to fruit development.

Experimental Workflow for GA3-Induced Parthenocarpy

The general workflow for an experiment designed to test the efficacy of GA3 for inducing parthenocarpy involves several key stages, from plant preparation to data analysis.



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Caption: General experimental workflow for studying GA3-induced parthenocarpy.

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